

Sichere Entsorgung von N,N'-Carbonyldiimidazol (EINECS 281-324-1)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Einecs 281-324-1

Cat. No.: B12669634

[Get Quote](#)

Wichtige Sicherheits- und Logistikinformationen für Laboratorien

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung, die mit N,N'-Carbonyldiimidazol (CDI), identifiziert durch die EINECS-Nummer 281-324-1, arbeiten, sind ordnungsgemäße Entsorgungsverfahren von entscheidender Bedeutung, um die Sicherheit im Labor zu gewährleisten und die Umweltvorschriften einzuhalten. CDI ist eine feuchtigkeitsempfindliche und reaktive Verbindung, die bei unsachgemäßer Handhabung erhebliche Gefahren birgt.

N,N'-Carbonyldiimidazol ist als gefährlicher Abfall eingestuft. Es ist gesundheitsschädlich beim Verschlucken und verursacht schwere Verätzungen der Haut und schwere Augenschäden.[\[1\]](#) [\[2\]](#) Die Entsorgung muss in Übereinstimmung mit allen geltenden lokalen, staatlichen und bundesstaatlichen Vorschriften erfolgen.[\[1\]](#)[\[3\]](#)

Persönliche Schutzausrüstung (PSA)

Vor Beginn der Entsorgungsarbeiten ist die folgende persönliche Schutzausrüstung unerlässlich:

PSA-Komponente	Spezifikation
Handschuhe	Chemikalienbeständige Handschuhe (z. B. Nitrilkautschuk)
Augenschutz	Schutzbrille mit Seitenschutz oder Chemikalienschutzbrille
Schutzkleidung	Laborkittel und langärmelige Kleidung
Gesichtsschutz	Gesichtsschild (empfohlen bei größeren Mengen)

Entsorgungsverfahren für kleine Mengen im Labor

Kleine Mengen von N,N'-Carbonyldiimidazol können vor der endgültigen Entsorgung durch eine sorgfältig kontrollierte Hydrolyse deaktiviert werden. Diese Methode wandelt das reaktive CDI in weniger schädliche Nebenprodukte um.

Experimentelles Protokoll zur Deaktivierung

- Vorbereitung: Führen Sie den gesamten Vorgang in einem gut belüfteten Abzug durch. Bereiten Sie einen Becher mit einem Rührstab vor, der groß genug ist, um das Zehnfache des Volumens der zu entsorgenden CDI-Lösung aufzunehmen.
- Lösungsmittel: Lösen Sie das N,N'-Carbonyldiimidazol in einem inerten, wasserfreien organischen Lösungsmittel wie Tetrahydrofuran (THF) oder Acetonitril.
- Kühlung: Kühlen Sie die Lösung in einem Eisbad auf 0–5 °C ab, um die Reaktion zu verlangsamen und eine bessere Kontrolle zu gewährleisten.
- Langsame Zugabe: Geben Sie unter langsamem Rühren tropfenweise eine große Menge Wasser (mindestens 10 Äquivalente) zu. Die Reaktion ist exotherm und es kann zur Freisetzung von Kohlendioxidgas kommen. Eine langsame Zugabe ist entscheidend, um ein unkontrolliertes Schäumen und Spritzen zu vermeiden.
- Reaktionszeit: Lassen Sie die Mischung nach vollständiger Zugabe des Wassers unter Rühren langsam auf Raumtemperatur erwärmen. Lassen Sie die Reaktion mindestens eine

Stunde lang laufen, um eine vollständige Hydrolyse sicherzustellen.

- pH-Wert-Prüfung: Überprüfen Sie den pH-Wert der resultierenden Lösung. Er sollte neutral oder leicht sauer sein. Bei Bedarf kann mit einer verdünnten Säure (z. B. 1 M HCl) oder Base (z. B. 1 M NaOH) neutralisiert werden.
- Endgültige Entsorgung: Die neutralisierte wässrige Lösung kann dann gemäß den örtlichen Vorschriften für chemische Abfälle entsorgt werden.

Entsorgung von kontaminierten Materialien

Alle mit N,N'-Carbonyldiimidazol kontaminierten Materialien, einschließlich leerer Behälter, Spatel und Wischtücher, sollten als gefährlicher Abfall behandelt werden.[1] Feste Abfälle sollten in einem deutlich gekennzeichneten, verschlossenen Behälter gesammelt werden.[2] Leere Behälter sollten nicht wiederverwendet und wie das unbenutzte Produkt entsorgt werden.[1]

Logischer Arbeitsablauf für die Entsorgung

Abbildung 1: Logischer Arbeitsablauf für die sichere Entsorgung von N,N'-Carbonyldiimidazol.

Inkompatible Materialien

Bei der Handhabung und Entsorgung von N,N'-Carbonyldiimidazol ist der Kontakt mit den folgenden Materialien zu vermeiden, da dies zu heftigen Reaktionen führen kann:

- Starke Oxidationsmittel[1]
- Starke Säuren[2]
- Starke Basen[2]
- Amine[2]
- Wasser (außer bei kontrollierter Hydrolyse)[2]

Durch die strikte Einhaltung dieser Verfahren können Forscher die mit N,N'-Carbonyldiimidazol verbundenen Risiken minimieren und eine sichere Laborumgebung aufrechterhalten.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Carbonyldiimidazole - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Sichere Entsorgung von N,N'-Carbonyldiimidazol (EINECS 281-324-1)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12669634#einecs-281-324-1-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

